

1-Chloro-3-phenoxypropan-2-ol proper disposal procedures

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 1-Chloro-3-phenoxypropan-2-ol

CAS No.: 4769-73-7

Cat. No.: B1266388

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Executive Safety & Identity Summary

Before initiating any disposal workflow, you must positively identify the material and its specific hazards. **1-Chloro-3-phenoxypropan-2-ol** is a halogenated ether intermediate, often used in the synthesis of muscle relaxants (e.g., Chlorphenesin) and as a cross-linking promoter.^[1]

Parameter	Technical Specification
Chemical Name	1-Chloro-3-phenoxypropan-2-ol
CAS Number	4769-73-7
Molecular Formula	C ₉ H ₁₁ ClO ₂
Flash Point	~141°C (286°F) – Combustible, not Flammable (RCRA)
Boiling Point	~310°C
Solubility	Low water solubility; soluble in organic solvents (DMSO, Methanol).[1][2][3][4]
GHS Hazards	Warning H315 (Skin Irrit.), H319 (Eye Irrit.), H335 (Resp.[1] Irrit.)
RCRA Status	Non-Listed (Not P or U listed).[1] However, must be managed as Halogenated Organic Waste.

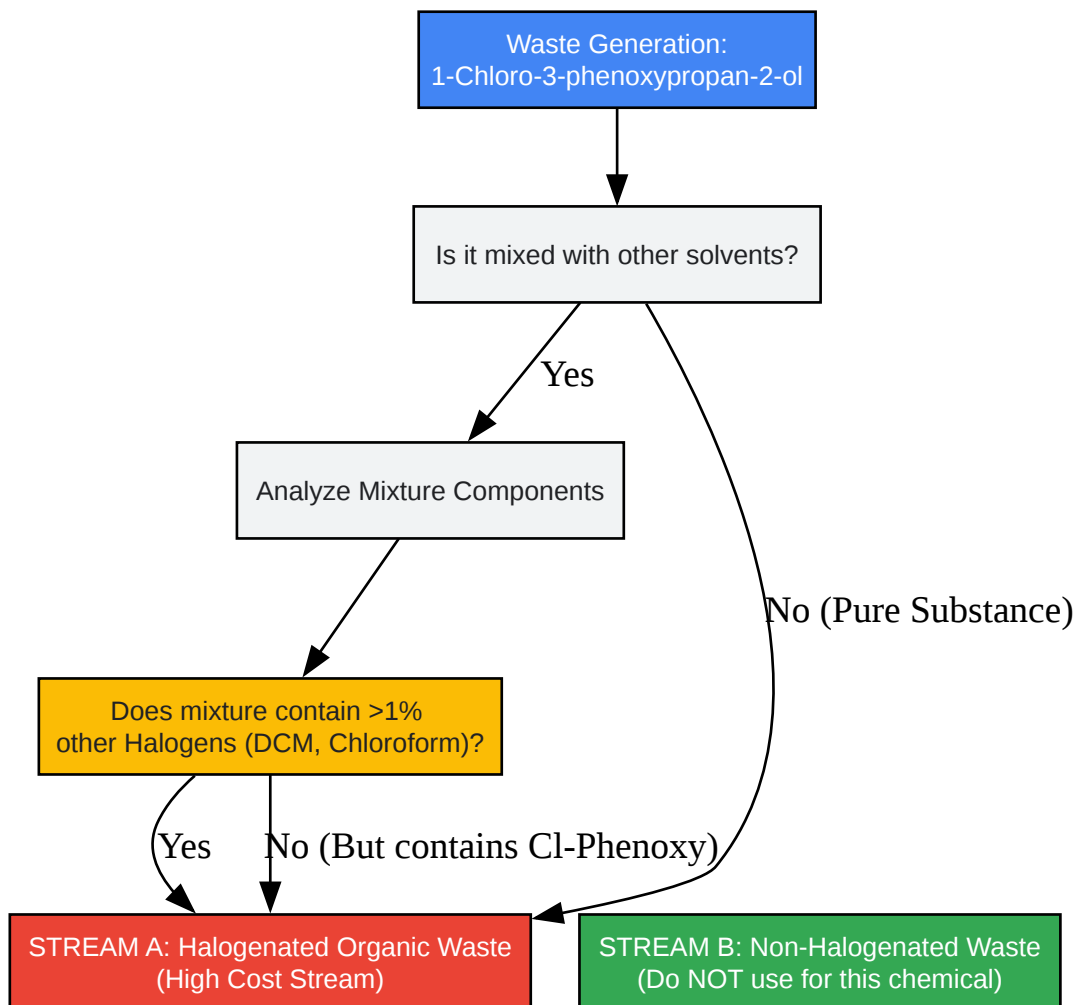
Pre-Disposal Assessment: The "Halogen Rule"

Core Directive: Although **1-Chloro-3-phenoxypropan-2-ol** does not meet the federal RCRA definition of "Ignitable" (D001) due to its high flash point, and is not a listed waste, it must be managed as Halogenated Solvent Waste.[1]

Why this matters (The Science of Cost & Safety):

- **Incineration Chemistry:** Halogenated compounds release acid gases (HCl) upon combustion. They require specialized high-temperature incinerators equipped with acid scrubbers.
- **Cost Causality:** Mixing this compound with non-halogenated solvents (like Acetone or Ethanol) contaminates the entire bulk stream, forcing the waste vendor to treat the whole volume as halogenated. This can triple your facility's disposal costs.
- **Regulatory Trap:** Many state regulations (e.g., California Title 22) regulate organic halides more strictly than federal RCRA rules. Always default to the stricter "Halogenated" classification.

Waste Stream Decision Tree



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Figure 1: Decision logic for segregating **1-Chloro-3-phenoxypropan-2-ol**. Note that the presence of the chlorine atom automatically forces this into the Halogenated stream, regardless of co-solvents.

Operational Disposal Protocol

Follow this self-validating workflow to ensure compliance and safety.

Step 1: Container Selection & Preparation

- Material: Use High-Density Polyethylene (HDPE) or Glass containers. Avoid metal cans if the waste is acidic or if the compound has degraded (releasing HCl).

- Venting: Ensure the cap is vented if there is any risk of reaction with co-solvents, though the pure compound is stable.
- Labeling: Apply a hazardous waste label before the first drop enters the container.[5]
 - Primary Constituent: "**1-Chloro-3-phenoxypropan-2-ol**"[1][2][3][4][6][7]
 - Hazard Checkbox: "Toxic", "Irritant".[8]
 - Stream ID: "Halogenated Organic".[5]

Step 2: Accumulation & Storage

- Segregation: Store in the Halogenated Solvents satellite accumulation area.
- Incompatibility: Keep physically separate from:
 - Strong Oxidizers: (Nitric acid, Peroxides) – Risk of violent reaction.
 - Strong Bases: (Sodium Hydroxide) – Can induce dehydrohalogenation or polymerization.
- Time Limit: Do not exceed 90 days (for Large Quantity Generators) or 180 days (for Small Quantity Generators) of accumulation.

Step 3: Final Disposal (Vendor Handoff)

- Profile: Ensure your waste profile lists the halogen content (Chlorine).
- Method: The only acceptable destruction method is High-Temperature Incineration at a permitted TSDF (Treatment, Storage, and Disposal Facility).
- Prohibited:
 - NO Sewer disposal (Aquatic toxicity risk).
 - NO Evaporation in fume hoods.
 - NO Trash disposal (Solidified or liquid).

Emergency Spill Response

If containment fails, execute this immediate response plan.

Phase	Action Protocol
1. Secure	Evacuate the immediate area. Alert nearby personnel. Don PPE (Nitrile gloves, Safety Goggles, Lab Coat).
2. Contain	Do not let the spill enter floor drains.[1] Dyke the spill using vermiculite, dry sand, or chemically inert absorbent pads.
3.[1] Absorb	Cover the liquid completely.[1] 1-Chloro-3-phenoxypropan-2-ol is viscous; allow 5-10 minutes for absorption.[1]
4. Collect	Scoop absorbed material into a wide-mouth HDPE jar. Label as "Debris contaminated with 1-Chloro-3-phenoxypropan-2-ol".[1]
5. Decontaminate	Scrub the surface with a soap/water solution.[1] Collect the rinsate into the same waste container.

References & Verification

- National Center for Biotechnology Information (2026). PubChem Compound Summary for CID 97988, 1-Chloro-3-phenoxy-2-propanol. Retrieved from [\[Link\]](#)
- U.S. Environmental Protection Agency (2025). Resource Conservation and Recovery Act (RCRA) Regulations: Title 40 CFR Part 261 - Identification and Listing of Hazardous Waste. Retrieved from [\[Link\]](#)[1][9]

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